

Erucyl Alcohol: A Technical Guide to Safety, Hazards, and Toxicity

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Compound of Interest

Compound Name: *Erucyl alcohol*

Cat. No.: *B1231324*

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Disclaimer: Despite a comprehensive search of publicly available scientific literature and safety data repositories, specific quantitative toxicity data for **erucyl alcohol**, such as LD50 values, detailed irritation scores, and results from genotoxicity, carcinogenicity, and reproductive toxicity studies, are not readily available. The following guide provides a framework for the toxicological assessment of **erucyl alcohol** based on standard regulatory guidelines and presents the available data on its physical and chemical properties. This document is intended for researchers, scientists, and drug development professionals to understand the required safety evaluation for a substance of this class.

Chemical and Physical Properties

Erucyl alcohol, also known as (Z)-docos-13-en-1-ol, is a long-chain unsaturated fatty alcohol. [1][2][3][4] Its properties make it useful in various industrial applications, including as a lubricant, surfactant, and in the manufacturing of plastics and textiles.[1][3]

Property	Value	Source
Chemical Formula	C22H44O	[2][4]
Molecular Weight	324.59 g/mol	[4][5]
CAS Number	629-98-1	[3][4]
EC Number	211-122-0	[3]
Appearance	White, soft solid	[1][3]
Odor	Almost odorless	[1][3]
Melting Point	33-35 °C	[3][5]
Boiling Point	225 °C @ 5 mmHg	[3]
Flash Point	123.4 °C	[3][5]
Solubility	Soluble in alcohol and most organic solvents; low solubility in water.	[1][2][5]
Density	0.847 g/cm ³	[3]
Refractive Index	1.463	[3]

Toxicological Profile

A comprehensive toxicological assessment is crucial for any chemical intended for industrial use or as a component in consumer products or pharmaceuticals. The following sections outline the standard battery of tests required to evaluate the safety of a substance like **erucyl alcohol**. The experimental protocols are based on internationally accepted OECD (Organisation for Economic Co-operation and Development) guidelines.

Acute Toxicity

Acute toxicity studies are designed to determine the potential adverse effects of a single or short-term exposure to a substance. These studies help in classifying the substance for labeling and in determining the need for precautionary measures.

Experimental Protocol:

- **Oral Toxicity (OECD 423):** A single dose of the substance is administered orally to rats. Animals are observed for mortality and clinical signs of toxicity for up to 14 days. The LD50 (Lethal Dose, 50%) is calculated, which is the dose expected to cause death in 50% of the test animals.
- **Dermal Toxicity (OECD 402):** The substance is applied to the shaved skin of rabbits or rats for 24 hours. Observations for mortality and signs of toxicity are made for 14 days.
- **Inhalation Toxicity (OECD 403):** Animals are exposed to the substance in the form of a vapor, dust, or aerosol for a specified period, typically 4 hours. Observations for toxicity and mortality are conducted for 14 days.

Test	Species	Route	Result
Acute Oral Toxicity (LD50)	Rat	Oral	No data available
Acute Dermal Toxicity (LD50)	Rabbit/Rat	Dermal	No data available
Acute Inhalation Toxicity (LC50)	Rat	Inhalation	No data available

Irritation and Corrosivity

These tests evaluate the potential of a substance to cause reversible (irritation) or irreversible (corrosion) damage to the skin and eyes upon contact.

Experimental Protocol:

- **Skin Irritation/Corrosion (OECD 404):** A small amount of the substance is applied to the shaved skin of a rabbit for a defined period (e.g., 4 hours). The site is then observed for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) and scored.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Eye Irritation/Corrosion (OECD 405): A single dose of the substance is applied to the conjunctival sac of one eye of a rabbit. The eye is examined for lesions of the cornea, iris, and conjunctiva at specific time points.[\[4\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Test	Species	Result
Skin Irritation	Rabbit	No data available
Eye Irritation	Rabbit	No data available

Sensitization

Sensitization is an allergic response that occurs after repeated exposure to a substance.

Experimental Protocol:

- Skin Sensitization (OECD 429 - Local Lymph Node Assay, LLNA): The test substance is applied to the ears of mice for three consecutive days. The proliferation of lymphocytes in the draining auricular lymph nodes is measured as an indicator of a sensitization response.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Test	Species	Result
Skin Sensitization (LLNA)	Mouse	No data available

Repeated Dose Toxicity

These studies assess the effects of long-term, repeated exposure to a substance.

Experimental Protocol:

- Subchronic Oral Toxicity (OECD 408): The substance is administered daily in the diet or by gavage to rodents for 90 days. Effects on body weight, food consumption, clinical signs, hematology, clinical chemistry, and organ pathology are evaluated.

Test	Duration	Species	Route	Result
Repeated Dose Toxicity	90-day	Rat	Oral	No data available

Genotoxicity

Genotoxicity tests are performed to identify substances that can cause damage to genetic material (DNA), which may lead to cancer or heritable defects.

Experimental Protocol:

- Ames Test (OECD 471): This is a bacterial reverse mutation assay that tests the ability of a substance to induce mutations in several strains of *Salmonella typhimurium*.
- In Vitro Chromosome Aberration Test (OECD 473): Mammalian cells in culture are exposed to the test substance, and then examined for chromosomal damage.[\[3\]](#)[\[5\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)
- In Vivo Micronucleus Test (OECD 474): Rodents are treated with the substance, and their bone marrow or peripheral blood cells are examined for micronuclei, which are small nuclei that form around chromosome fragments or whole chromosomes that were not incorporated into the main nucleus during cell division.[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)

Test	System	Result
Ames Test	Bacterial	No data available
In Vitro Chromosome Aberration	Mammalian Cells	No data available
In Vivo Micronucleus Test	Rodent	No data available

Carcinogenicity

Carcinogenicity studies are long-term studies designed to evaluate the potential of a substance to cause cancer.

Experimental Protocol (OECD 451):

- The substance is administered daily to rodents for the majority of their lifespan (e.g., 2 years for rats). Animals are monitored for the development of tumors.

Test	Species	Result
Carcinogenicity	Rat, Mouse	No data available

Reproductive and Developmental Toxicity

These studies assess the potential of a substance to interfere with reproduction and normal development.

Experimental Protocol:

- Prenatal Developmental Toxicity (OECD 414): Pregnant female animals are dosed with the substance during the period of organogenesis. The dams and fetuses are examined for adverse effects.[\[28\]](#)[\[29\]](#)[\[30\]](#)
- Two-Generation Reproduction Toxicity (OECD 416): The substance is administered to two generations of animals to assess its effects on all phases of reproduction.[\[29\]](#)[\[31\]](#)[\[32\]](#)

Test	Species	Result
Reproductive/Developmental Toxicity	Rat	No data available

Ecotoxicity

The environmental fate and effects of a chemical are critical for a comprehensive safety assessment.

Biodegradability

Experimental Protocol (OECD 301):

- A series of methods are used to determine the ready biodegradability of a substance in an aerobic aqueous medium. These tests measure the disappearance of the chemical or the

amount of carbon dioxide produced over a 28-day period.[33][34][35][36][37]

Test	Result
Ready Biodegradability	No data available

Aquatic Toxicity

Experimental Protocol:

- Acute toxicity to fish (OECD 203), daphnia (OECD 202), and algae (OECD 201): These tests determine the concentration of a substance that is lethal to 50% of fish (LC50) or that causes a 50% reduction in mobility of daphnia or growth of algae (EC50) over a short period.

Test	Species	Result
Acute Fish Toxicity (LC50)	e.g., Rainbow trout	No data available
Acute Daphnia Toxicity (EC50)	Daphnia magna	No data available
Algae Growth Inhibition (EC50)	e.g., Scenedesmus subspicatus	No data available

Hazard Identification and Handling

Based on the available information, **erucyl alcohol** is considered combustible.[1][3] Standard safe handling procedures for industrial chemicals should be followed.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[20]
- Skin Protection: Wear chemical-resistant gloves and protective clothing.[20]
- Respiratory Protection: In case of insufficient ventilation or dust formation, wear a suitable respirator.[20]

Handling and Storage:

- Handle in a well-ventilated area.[\[20\]](#)
- Avoid contact with skin and eyes.[\[20\]](#)
- Avoid formation of dust and aerosols.[\[20\]](#)
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[20\]](#)

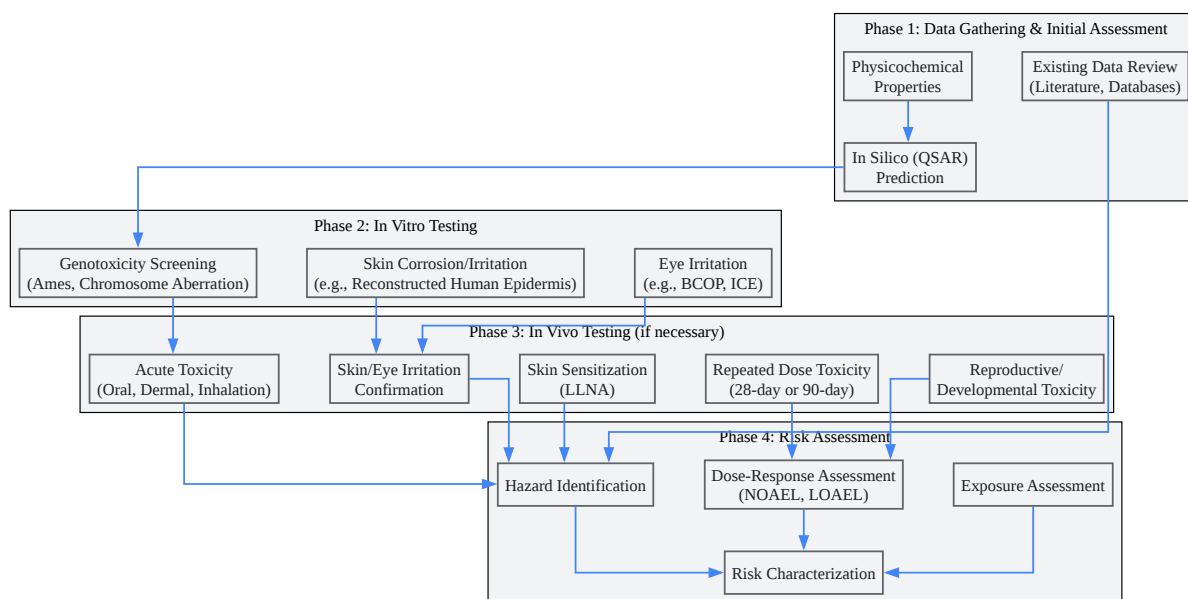
First Aid Measures:

- Inhalation: Move to fresh air.[\[20\]](#)
- Skin Contact: Wash off with soap and plenty of water.[\[20\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes.[\[20\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting.[\[20\]](#)

In all cases of exposure, seek medical attention if symptoms persist.[\[20\]](#)

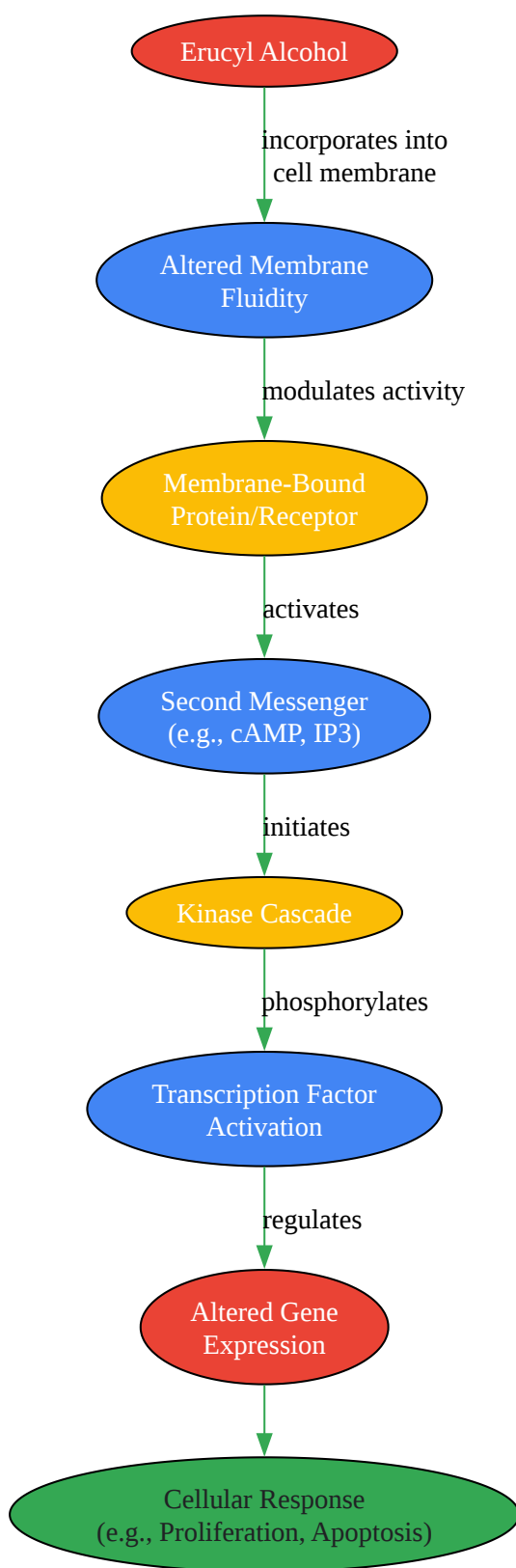
Visualizations

The following diagrams illustrate typical workflows and conceptual relationships relevant to the safety assessment of a chemical like **erucyl alcohol**.



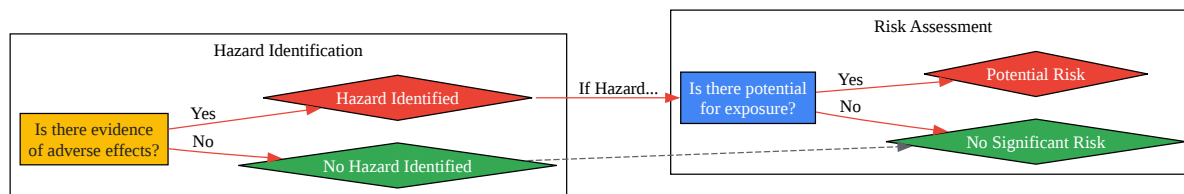
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Caption: General workflow for toxicological assessment.



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Caption: Hypothetical signaling pathway modulation.



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